

# 2-(Difluoromethoxy)phenol safety data sheet (SDS) information

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## Compound of Interest

Compound Name: 2-(Difluoromethoxy)phenol

Cat. No.: B1597864

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## An In-depth Technical Guide to the Safe Handling of 2-(Difluoromethoxy)phenol

For professionals in research and drug development, the introduction of novel reagents into a workflow demands a comprehensive understanding of their safety profiles. 2-

**(Difluoromethoxy)phenol** (CAS No. 53104-96-4), a fluorinated building block utilized in the synthesis of bioactive molecules, is one such compound where a thorough grasp of its safety data is not merely procedural, but fundamental to ensuring laboratory safety and experimental integrity.<sup>[1][2]</sup> This guide provides a detailed examination of the safety and handling protocols for **2-(Difluoromethoxy)phenol**, moving beyond a simple recitation of Safety Data Sheet (SDS) points to offer a deeper, scientifically-grounded perspective for its use in a research environment.

## Chemical Identity and Physicochemical Properties



A precise understanding of a compound's identity and physical characteristics is the foundation of its safe management. These properties influence its behavior under various laboratory conditions and inform appropriate storage and handling procedures.

Property	Value	Source
CAS Number	53104-96-4	[3][4]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> F <sub>2</sub> O <sub>2</sub>	[3][4]
Molecular Weight	160.12 g/mol	[3][4]
Appearance	Colorless to light yellow liquid	[4]
Boiling Point	75-76 °C at 10 Torr; 196.7 °C at 760 mmHg	[4][5]
Density	~1.30 g/cm <sup>3</sup> (Predicted)	[4][5]
pKa	8.71 ± 0.30 (Predicted)	[4]

## Hazard Identification and GHS Classification

**2-(Difluoromethoxy)phenol** is classified under the Globally Harmonized System (GHS) as a hazardous substance, necessitating stringent safety precautions.[3] The hazards are rooted in its chemical structure: the phenol moiety is known for its corrosive and toxic properties, while the difluoromethoxy group can influence its absorption and metabolic profile.[6][7]

The primary hazards are acute toxicity, severe skin and eye damage, and irritation to the respiratory system.[3] The signal word "Danger" underscores the severity of these potential effects.[3]

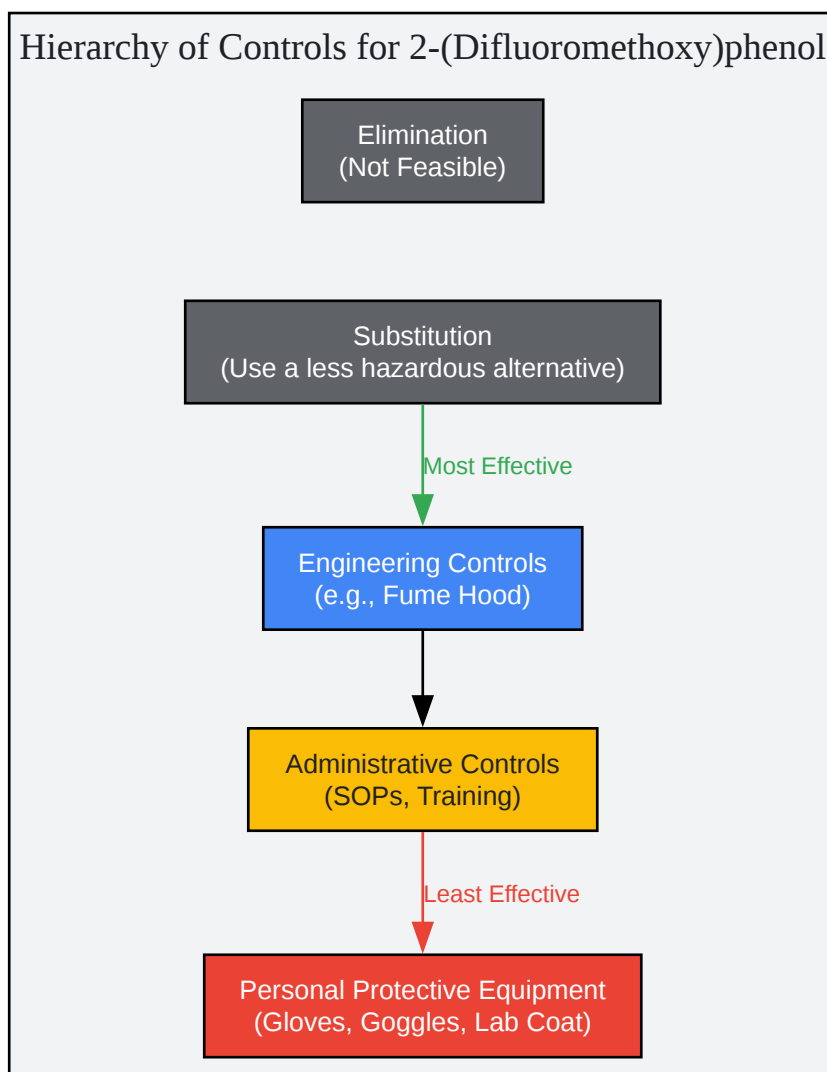
GHS Classification	Hazard Class and Category	Hazard Statement
 alt text  alt text	Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	
Serious Eye Damage/Eye Irritation (Category 1)	H318: Causes serious eye damage	
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	
Specific target organ toxicity, single exposure (Category 3)	H335: May cause respiratory irritation	

Source: PubChem[3]

The H318 classification—"Causes serious eye damage"—is particularly critical.[3] Phenolic compounds can rapidly cause protein denaturation and coagulation necrosis, leading to permanent eye injury and blindness if contact occurs.[6] The anesthetic properties of phenols can mask the initial pain, delaying response and increasing the severity of the injury.[6][8]

## Safe Handling and Personal Protective Equipment (PPE)

Given the significant hazards, a multi-layered approach to safety, based on the hierarchy of controls, is mandatory.



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Caption: Hierarchy of controls for mitigating exposure risks.

## Experimental Protocol: Safe Handling Workflow

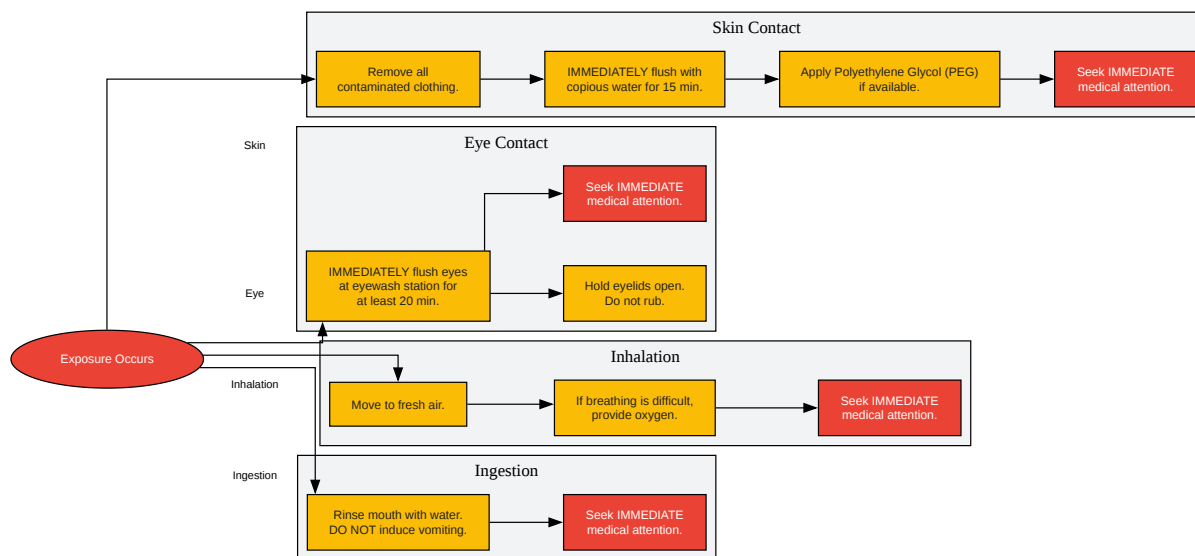
- Preparation: Before handling, ensure an ANSI-approved safety shower and eyewash station are immediately accessible and unobstructed.[9][10] Confirm the chemical fume hood is functioning correctly (check certification date and airflow monitor).
- Donning PPE: Wear appropriate PPE as detailed in the table below. Double-gloving may be advisable for extended procedures.[9]

- Chemical Handling:
  - Conduct all manipulations, including weighing and transferring, inside a certified chemical fume hood to mitigate inhalation risk.[\[9\]](#)[\[10\]](#)
  - Use non-sparking tools and ensure equipment is properly grounded to prevent electrostatic discharge.[\[5\]](#)
  - Keep containers tightly closed when not in use.[\[11\]](#)[\[12\]](#)
- Post-Handling:
  - Thoroughly wash hands with soap and water after handling, even if gloves were worn.[\[10\]](#)  
[\[11\]](#)
  - Clean the work area within the fume hood to remove any residual contamination.
  - Doff PPE in the correct order to avoid cross-contamination.

Control	Specification	Rationale
Engineering	Certified Chemical Fume Hood	Prevents inhalation of harmful vapors and contains spills.[9][10]
Eye/Face	Chemical splash goggles and face shield	Goggles provide a seal against splashes; a face shield protects the entire face from severe splashes.[9][13] Mandatory due to H318 (serious eye damage) risk.[3]
Hand	Neoprene or Butyl Rubber Gloves	Phenols can penetrate standard nitrile gloves. Thicker, more resistant materials are required for adequate protection.[6][9]
Body	Fully buttoned lab coat; chemical-resistant apron for large quantities	Protects skin from accidental contact.[9][13]
Footwear	Closed-toe, non-permeable shoes	Protects feet from spills. Phenol can penetrate leather.[6]

## First Aid and Emergency Response

Immediate and correct first aid is critical to mitigating the toxic and corrosive effects of phenol exposure. All personnel using this chemical must be trained on these procedures before beginning work.



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Caption: Emergency first aid workflow for exposure incidents.

## Protocol: Skin Exposure Decontamination

- Immediate Action: The primary hazard of phenols is rapid absorption through the skin, which can lead to systemic toxicity.[6][7] Immediately begin flushing the affected area with copious amounts of water at an emergency shower for at least 15 minutes.[6][10]

- **Remove Clothing:** While flushing, remove all contaminated clothing, including leather items like shoes and belts, to prevent continued contact.<sup>[6]</sup>
- **Secondary Decontamination (If available):** After the initial water flush, treatment with a low-molecular-weight polyethylene glycol (PEG 300 or 400) is recommended to complex with the residual phenol.<sup>[8][14]</sup> Gently wipe the area with PEG-soaked gauze.
- **Medical Attention:** All phenol skin exposures require immediate professional medical evaluation.<sup>[6][15]</sup> Inform medical personnel of the specific chemical involved.

## Storage, Stability, and Disposal

Proper storage is crucial to maintaining the chemical's integrity and preventing hazardous reactions.

- **Storage Conditions:** Store in a tightly sealed container under an inert atmosphere (nitrogen or argon).<sup>[4]</sup> The recommended storage temperature is 2-8°C in a cool, dry, well-ventilated area.<sup>[4][10]</sup>
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong acids/bases.<sup>[16][17]</sup> Phenols can react violently with such materials.<sup>[10]</sup>
- **Disposal:** Dispose of waste **2-(Difluoromethoxy)phenol** and any contaminated materials as hazardous chemical waste.<sup>[13]</sup> All disposal must be conducted in accordance with local, state, and federal regulations. Do not allow the product to enter drains or waterways.<sup>[11]</sup>

## Conclusion

**2-(Difluoromethoxy)phenol** is a valuable research tool, but its significant hazards demand respect and meticulous adherence to safety protocols. For researchers and drug development professionals, understanding the causality behind these protocols—from the chemical's inherent reactivity to its toxicological effects—is paramount. By integrating the principles of the hierarchy of controls, utilizing appropriate PPE, and being thoroughly prepared for emergency situations, this compound can be handled safely and effectively in a professional laboratory setting.



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